

Essential Safety and Operational Guidance for 5-Nitro-2,4,6-triaminopyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nitro-2,4,6-triaminopyrimidine

Cat. No.: B1305389

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **5-Nitro-2,4,6-triaminopyrimidine**. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Chemical Properties

5-Nitro-2,4,6-triaminopyrimidine is a nitro-containing aromatic amine. While comprehensive toxicological data is not available, the presence of the nitro group indicates a potential for explosive decomposition under conditions of rapid heating or mechanical shock. It is also presumed to be a skin and eye irritant.^[1]

Quantitative Chemical and Physical Data

Property	Value	Source
Molecular Formula	C ₄ H ₆ N ₆ O ₂	[1]
Molecular Weight	170.13 g/mol	[1]
Appearance	Yellow solid	[2]
Solubility in Water	2.4 g/L (at 25°C)	[2]
Density	1.799 g/cm ³	[3]
Boiling Point	616.9°C at 760 mmHg	[3]
Flash Point	326.9°C	[3]

Note: Some physical properties are based on computational models and should be treated as estimates.

GHS Hazard Statements

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.

Source: GHS information is based on data from suppliers and may not be fully comprehensive.
[4]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **5-Nitro-2,4,6-triaminopyrimidine** to mitigate the risks of exposure and potential physical hazards.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles with a face shield.	Protects against splashes, dust, and potential explosions.
Hand Protection	Nitrile or neoprene gloves.	Provides a barrier against skin contact. Regularly inspect gloves for any signs of degradation or perforation.
Body Protection	Flame-retardant lab coat worn over long-sleeved clothing and long pants.	Protects skin from contamination and offers a degree of protection from fire.
Footwear	Closed-toe, chemical-resistant safety shoes.	Protects feet from spills and falling objects.
Respiratory Protection	A NIOSH-approved respirator may be necessary if there is a risk of inhaling dust, especially when handling larger quantities or if adequate ventilation is not available.	Prevents inhalation of the compound.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- All handling of **5-Nitro-2,4,6-triaminopyrimidine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use non-sparking tools and equipment to prevent ignition from electrostatic discharge.^[1]
- Ensure an eyewash station and safety shower are readily accessible.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any unnecessary items.

- **Weighing and Transfer:** Conduct all weighing and transfers within a chemical fume hood. Use smooth, deliberate movements to avoid creating dust.
- **Heating:** Avoid rapid heating of the compound. If heating is necessary, use a controlled heating method such as an oil bath and monitor the temperature closely.
- **Mechanical Stress:** Avoid grinding, milling, or any action that could subject the material to friction or shock.

Storage:

- Store in a cool, dry, dark, and well-ventilated area.[\[4\]](#)
- Keep the container tightly closed and store under an inert atmosphere if possible.[\[4\]](#)
- Store away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents.

Emergency and Disposal Plan

Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [5]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention. [5]
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [5]
Spill	Evacuate the area. Wearing appropriate PPE, carefully sweep up the spilled solid, avoiding dust generation. Place the material into a sealed, labeled container for hazardous waste disposal. Ventilate the area and wash the spill site. [5]
Fire	Use a dry chemical, carbon dioxide, water spray, or appropriate foam extinguisher. [5] Firefighters should wear self-contained breathing apparatus and full protective gear. [5]

Disposal Plan

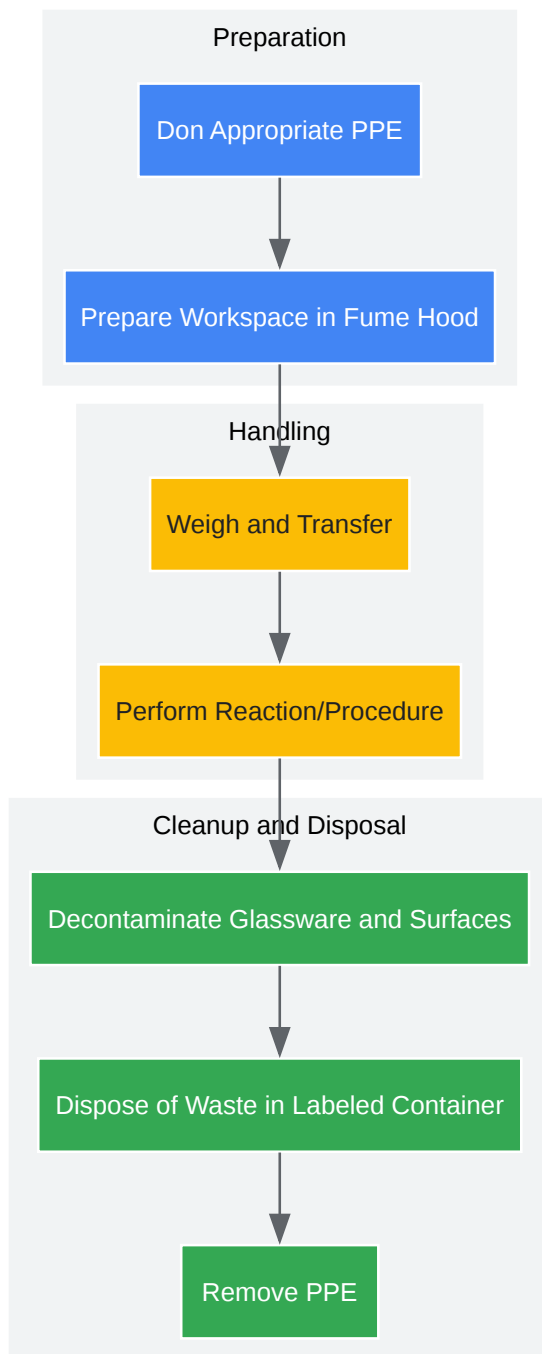
- All waste containing **5-Nitro-2,4,6-triaminopyrimidine** must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed, and appropriate container.
- Do not mix with other waste streams unless compatibility is confirmed.

- Dispose of the hazardous waste through a licensed and certified environmental disposal service. Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow Diagrams

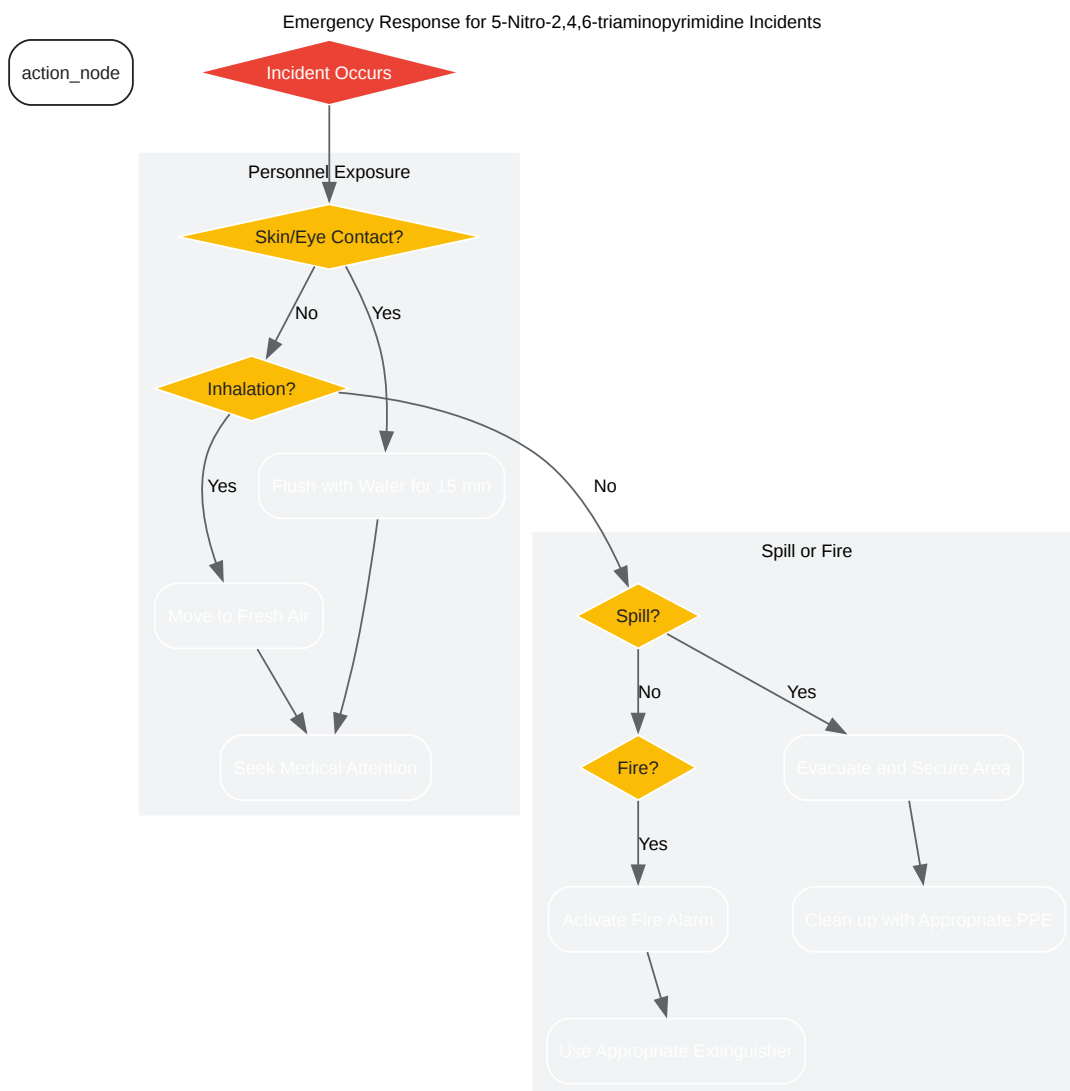
Safe Handling Workflow

Safe Handling Workflow for 5-Nitro-2,4,6-triaminopyrimidine

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Caption: A step-by-step workflow for the safe handling of **5-Nitro-2,4,6-triaminopyrimidine**.

Emergency Response Logic

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Caption: A decision-making diagram for responding to emergencies involving **5-Nitro-2,4,6-triaminopyrimidine**.

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Address: 3281 E Guasti Rd

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